

Application Notes and Protocols: Preparation of Carbacyclin Stock Solution

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Compound of Interest

Compound Name: Carbacyclin

Cat. No.: B2693374

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Introduction

Carbacyclin is a chemically stable synthetic analog of prostacyclin (PGI₂), a potent vasodilator and inhibitor of platelet aggregation.[1][2] Its enhanced stability compared to the endogenous PGI₂ makes it a valuable tool for in vitro and in vivo research in areas such as cardiovascular disease and thrombosis.[2] **Carbacyclin** primarily exerts its effects through the activation of the prostacyclin I receptor (IP receptor), a Gs protein-coupled receptor, which leads to an increase in intracellular cyclic adenosine monophosphate (cAMP).[2][3] An alternative signaling pathway involving the peroxisome proliferator-activated receptor delta (PPARδ) has also been identified.

This document provides a detailed protocol for the preparation, storage, and handling of **Carbacyclin** stock solutions to ensure experimental consistency and reliability.

Data Presentation

A summary of the physicochemical and biological properties of **Carbacyclin** is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	~350.5 g/mol	
Molecular Formula	C ₂₁ H ₃₄ O ₄	
Appearance	White solid	
Solubility	Soluble in DMSO, ethanol, ethyl acetate, or acetone.	
- Ethanol: 20 mg/mL		
Storage (Solid)	Store at -20°C, protected from moisture.	
Storage (Stock Solution)	Aliquot and store at -20°C for up to 3 months. Avoid repeated freeze-thaw cycles.	
Biological Activity	- Potent inhibitor of platelet aggregation.	
- Activates adenylate cyclase via G-protein coupled PGI ₂ receptors.		
- Approximately 0.03 times as active as prostacyclin in inhibiting ADP or collagen-induced platelet aggregation in vitro.		

Experimental Protocols

Preparation of a 10 mM Carbacyclin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Carbacyclin** in dimethyl sulfoxide (DMSO).

Materials:

- **Carbacyclin** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure:

- **Equilibration:** Before opening, allow the vial of solid **Carbacyclin** to equilibrate to room temperature for at least 30 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- **Weighing:** Accurately weigh the desired amount of **Carbacyclin** powder in a sterile microcentrifuge tube.
- **Solvent Calculation:** Calculate the required volume of DMSO to achieve a 10 mM stock solution using the following formula:

$$\text{Volume of DMSO (L)} = [\text{Mass of } \mathbf{Carbacyclin} \text{ (g)}] / [\text{Molecular Weight of } \mathbf{Carbacyclin} \text{ (g/mol)} \times \text{Molarity (mol/L)}]$$

Example: For 1 mg of **Carbacyclin** (MW ~350.5 g/mol): Volume of DMSO (L) = (0.001 g) / (350.5 g/mol × 0.010 mol/L) = 0.000285 L = 285 µL

- **Dissolution:** Add the calculated volume of anhydrous DMSO to the tube containing the **Carbacyclin** powder.
- **Mixing:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.

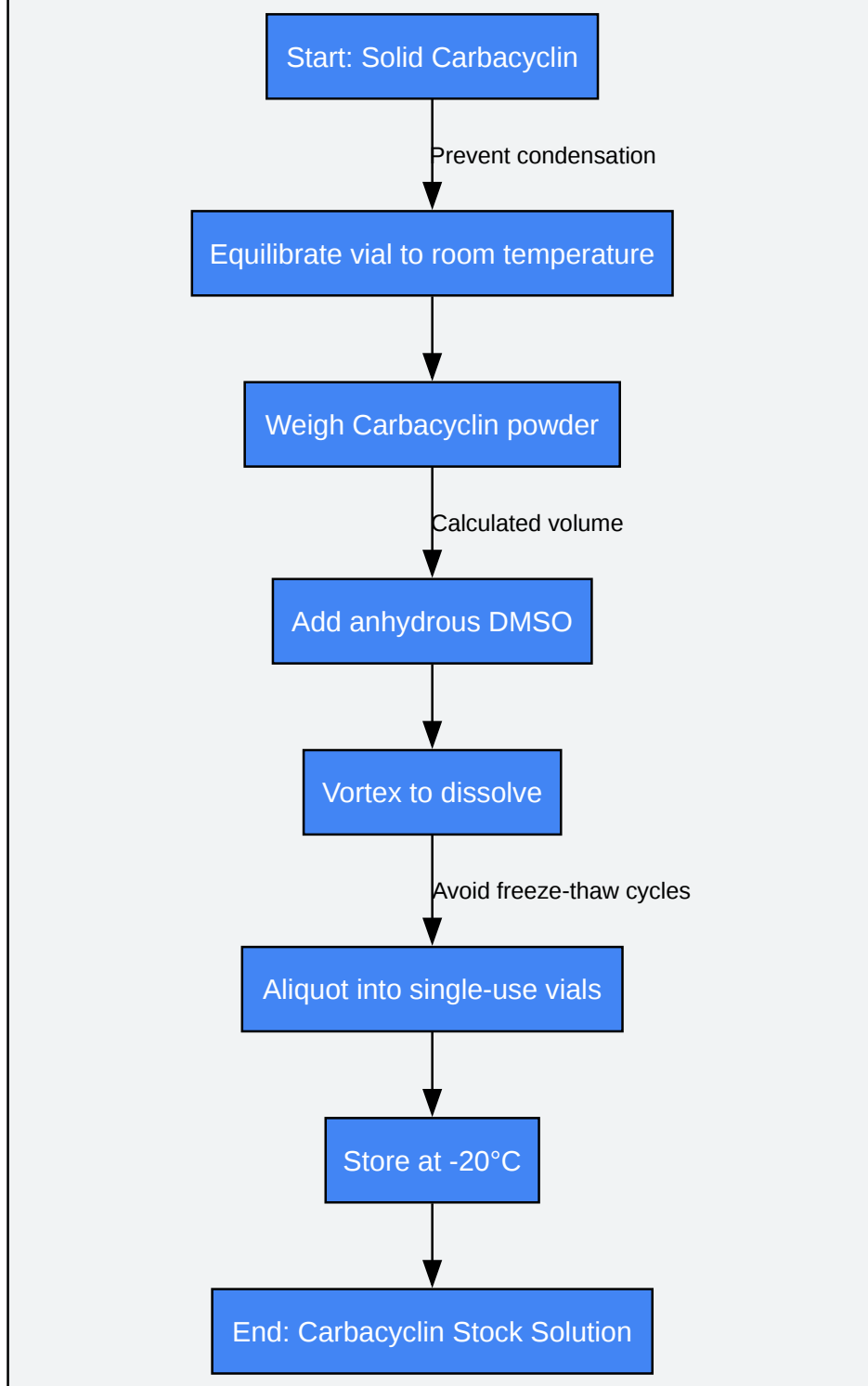
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles and contamination. Store the aliquots at -20°C. Stock solutions are reported to be stable for up to 3 months at -20°C.

Important Considerations:

- **Carbacyclin** can be unstable in aqueous solutions, particularly at neutral or acidic pH, due to hydrolysis.
- For experiments requiring aqueous solutions, it is recommended to prepare fresh dilutions from the DMSO stock in a slightly alkaline buffer (pH 8.0-9.0) immediately before use.
- When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is low enough (typically <0.5%) to avoid cellular toxicity.

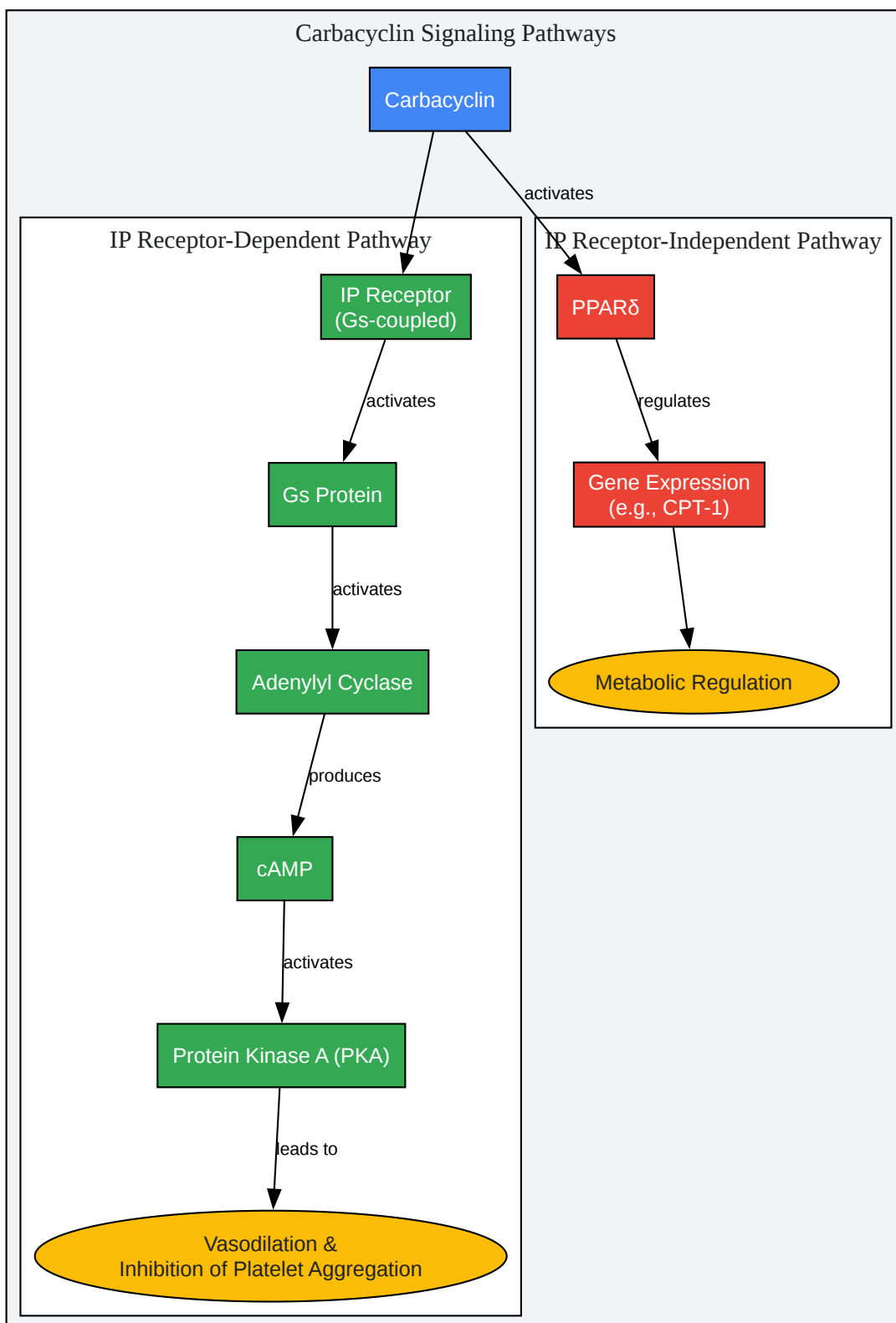
Mandatory Visualization

Experimental Workflow: Carbacyclin Stock Solution Preparation



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Caption: Workflow for preparing **Carbacyclin** stock solution.



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References

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